

Sumilizer® GP in Recycled Polymer Processing: Application Notes and Protocols

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Compound of Interest

Compound Name: Sumilizer GP

Cat. No.: B1609375

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Introduction

The increasing use of recycled polymers in a wide range of applications necessitates the use of high-performance stabilizers to mitigate the degradation that occurs during reprocessing. Recycled polymers often exhibit a reduced melt viscosity, decreased mechanical properties, and increased susceptibility to oxidation due to their previous processing history and exposure to environmental stressors. Sumilizer® GP, a hybrid-type antioxidant developed by Sumitomo Chemical, offers a unique solution for the stabilization of recycled polymers. Its innovative molecular structure, incorporating both a phenolic antioxidant and a phosphite processing stabilizer moiety in a single molecule, provides a synergistic effect to protect polymers from thermo-oxidative degradation during melt processing.[1][2]

This document provides detailed application notes and protocols for the use of Sumilizer® GP in recycled polymer processing, with a focus on polyolefins such as polypropylene (PP) and polyethylene (PE).

Mechanism of Action

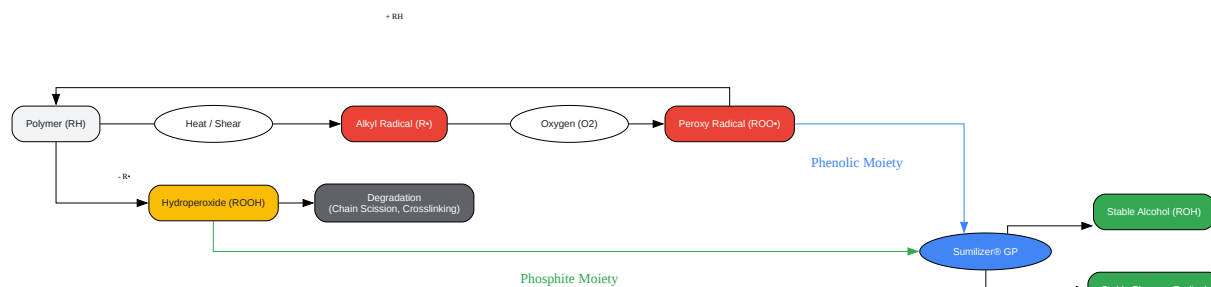
Sumilizer® GP functions as a multifunctional antioxidant, interfering with the polymer degradation cascade at multiple points.[3] The degradation of polyolefins during processing is an auto-oxidation process initiated by heat and shear, which generates alkyl radicals (R•). These radicals react with oxygen to form peroxy radicals (ROO•), which then abstract hydrogen

from the polymer backbone to form hydroperoxides (ROOH) and more alkyl radicals, propagating a chain reaction.[\[1\]](#)

The dual-function design of Sumilizer® GP combats this cycle through two primary mechanisms:

- **Primary Antioxidant Action (Radical Scavenging):** The hindered phenolic moiety in Sumilizer® GP acts as a primary antioxidant. It donates a hydrogen atom to the reactive peroxy radicals (ROO•), neutralizing them and forming a stable phenoxy radical, which does not propagate the degradation chain.[\[3\]](#)
- **Secondary Antioxidant Action (Hydroperoxide Decomposition):** The phosphite moiety functions as a secondary antioxidant. It decomposes the unstable hydroperoxides (ROOH) into stable, non-radical products (alcohols), preventing them from breaking down into more reactive radicals that would accelerate degradation.[\[4\]](#)

This intramolecular synergistic effect makes Sumilizer® GP highly efficient at preserving the molecular weight and physical properties of polymers during high-temperature processing.[\[1\]](#)





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